

# A Comprehensive Technical Guide to 4-Chlorophenylurea

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## Compound of Interest

Compound Name: 4-Chlorophenylurea

Cat. No.: B2797432

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This technical guide provides an in-depth overview of **4-Chlorophenylurea**, a chemical compound with applications in agriculture and potential for further research. This document outlines its chemical properties, synthesis, analytical methods, and biological activity, with a focus on its role as a cytokinin-like plant growth regulator.

## Core Chemical and Physical Properties

**4-Chlorophenylurea**, also known as p-Chlorophenylurea, is a substituted urea derivative. Its fundamental properties are summarized below.

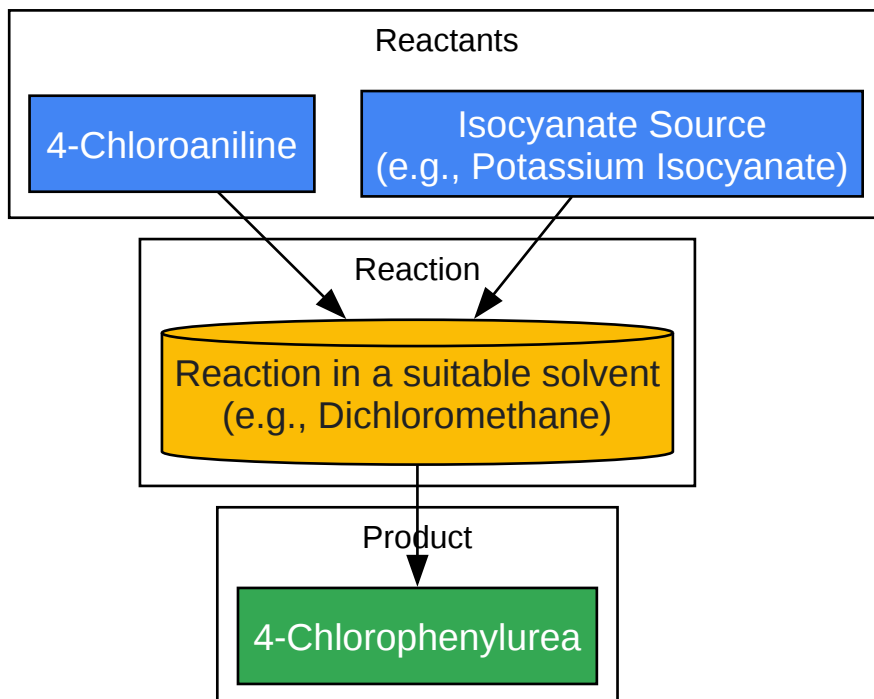
Property	Value	Reference
CAS Number	140-38-5	[1][2]
Molecular Weight	170.60 g/mol	[3]
Molecular Formula	C7H7ClN2O	[3]
IUPAC Name	(4-chlorophenyl)urea	[3]
Synonyms	p-CPU, (p-Chlorophenyl)urea, N-(4-Chlorophenyl)urea	
Appearance	White to off-white crystalline solid	
Purity (by HPLC)	>98%	
Solubility	>25.6 µg/mL in water at pH 7.4	
Storage	Refrigerator (2-8°C) for long-term storage	

## Synthesis and Manufacturing

The synthesis of **4-Chlorophenylurea** can be achieved through the reaction of 4-chloroaniline with an isocyanate. A common laboratory-scale synthesis involves the dropwise addition of a solution of 4-chlorophenyl isocyanate to a solution of ammonia or a protected amine. A more specific example from the literature involves the reaction of (-)-[R-(R,S)]-2-amino-1,2-diphenylethanol with 4-chlorophenyl isocyanate in dichloromethane.

A general representation of the synthesis is outlined in the workflow below.

## General Synthesis of 4-Chlorophenylurea



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A simplified workflow for the synthesis of **4-Chlorophenylurea**.

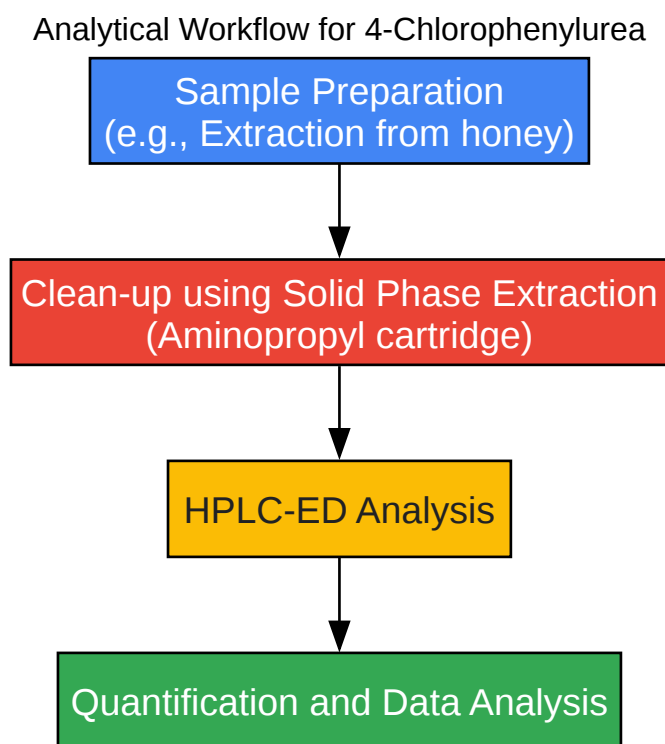
## Analytical Methodologies

The quantification and detection of **4-Chlorophenylurea** in various matrices, such as in agricultural products or environmental samples, are crucial for regulatory and research purposes. High-performance liquid chromatography (HPLC) is a commonly employed technique.

An established method for the determination of **4-Chlorophenylurea**, a metabolite of the insecticide diflubenzuron, in honey involves liquid chromatography with electrochemical detection. The key parameters of this analytical method are detailed in the following table.

Parameter	Specification
Technique	High-Performance Liquid Chromatography with Electrochemical Detection (HPLC-ED)
Column	Spherisorb C18, 5 $\mu$ m (4.1 x 250 mm)
Mobile Phase	Acetonitrile-citrate buffer (30:70), pH 7.0
Flow Rate	1.0 mL/min
Detection Potential	1100 mV
Injection Volume	20 $\mu$ L
Limit of Detection	9.2 pg

The general workflow for the analysis of **4-Chlorophenylurea** in a sample matrix is depicted below.



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A general workflow for the analysis of **4-Chlorophenylurea**.

## Biological Activity and Mechanism of Action

While direct and extensive research on the specific signaling pathways of **4-Chlorophenylurea** is limited, its structural similarity to other phenylurea derivatives, such as Forchlorfenuron (CPPU), suggests it possesses cytokinin-like activity. Cytokinins are a class of plant hormones that promote cell division and growth.

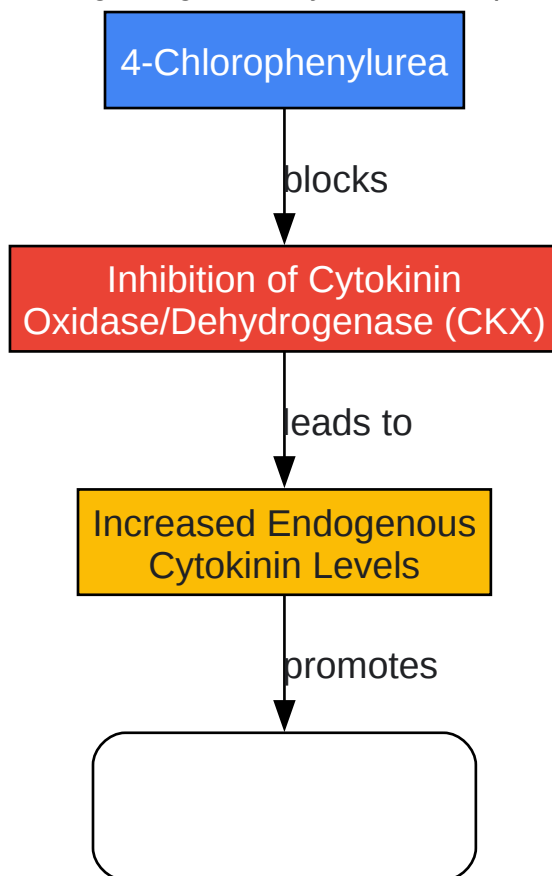
The proposed mechanism of action for phenylurea-type cytokinins involves the inhibition of cytokinin oxidase/dehydrogenase (CKO/CKX), an enzyme responsible for the degradation of cytokinins. By inhibiting this enzyme, the endogenous levels of active cytokinins increase, leading to enhanced cell division, cell expansion, and overall growth. This activity acts synergistically with natural auxins to promote these effects.

The key biological effects attributed to cytokinin-like activity include:

- **Promotion of Cell Division and Elongation:** Stimulates rapid cell division and increases cell volume.
- **Enhanced Fruit Enlargement and Set:** Increases the number and volume of cells in fruit tissues.
- **Delayed Senescence:** Slows down the aging process in plant tissues.
- **Regulation of Hormone Balance:** Influences the balance of other plant hormones like auxins and gibberellins.

The proposed signaling pathway, based on its presumed cytokinin-like activity, is illustrated below.

## Proposed Signaling Pathway of 4-Chlorophenylurea



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A proposed signaling pathway for **4-Chlorophenylurea** based on its cytokinin-like activity.

## Conclusion

**4-Chlorophenylurea** is a compound with defined chemical and physical properties. While detailed, specific research on its biological mechanisms is not as extensive as for some of its analogues, its structural characteristics strongly suggest a role as a plant growth regulator with cytokinin-like activity. The provided synthesis and analytical protocols offer a foundation for researchers and drug development professionals to further investigate its properties and potential applications. Future research could focus on elucidating its precise signaling pathways and exploring its efficacy and safety in various agricultural and biotechnological contexts.

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## References

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